

# 3-Hydroxychimaphilin: A Technical Overview of a Naphthoquinone of Interest

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## Compound of Interest

Compound Name: 3-Hydroxychimaphilin

Cat. No.: B15592103

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## Introduction

**3-Hydroxychimaphilin**, also known as 2-hydroxy-3,6-dimethylnaphthalene-1,4-dione, is a naturally occurring naphthoquinone derivative. While specific research on this compound is limited, its structural similarity to other biologically active naphthoquinones suggests potential for significant pharmacological properties, including anticancer and anti-inflammatory activities. This technical guide consolidates the available information on **3-Hydroxychimaphilin**, drawing from data on analogous compounds and predictive models to provide a comprehensive overview for research and development purposes.

## Chemical and Physical Properties

Quantitative data for **3-Hydroxychimaphilin** is not extensively available in the literature. The following table summarizes known and predicted properties.

Property	Value	Source
IUPAC Name	2-hydroxy-3,6-dimethylnaphthalene-1,4-dione	---
Synonyms	3-Hydroxychimaphilin, 3-Hydroxy-melissanin	[1][2]
CAS Number	33253-99-5	[1]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub>	[1]
Molecular Weight	202.21 g/mol	[1]
Appearance	Yellow powder	[1]
Melting Point	Predicted: 150-200 °C	Prediction
Boiling Point	Predicted: 350-450 °C	Prediction
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

## Spectroscopic Data (Predicted)

Detailed experimental spectroscopic data for **3-Hydroxychimaphilin** is not readily available. The following are predicted spectral characteristics based on its chemical structure.

### <sup>1</sup>H NMR Spectrum (Predicted)

Caption: Predicted <sup>1</sup>H NMR chemical shifts for **3-Hydroxychimaphilin**.

### <sup>13</sup>C NMR Spectrum (Predicted)

Caption: Predicted <sup>13</sup>C NMR chemical shifts for **3-Hydroxychimaphilin**.

## Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm <sup>-1</sup> )	Functional Group
~3400 (broad)	O-H stretch
~3050	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1660	C=O stretch (quinone)
~1640	C=O stretch (quinone, H-bonded)
~1600, 1450	Aromatic C=C stretch

## Mass Spectrometry (MS)

The mass spectrum of **3-Hydroxychimaphilin** would be expected to show a molecular ion peak  $[M]^+$  at  $m/z$  202. Fragmentation patterns would likely involve the loss of CO, CH<sub>3</sub>, and potentially cleavage of the naphthalene ring system.

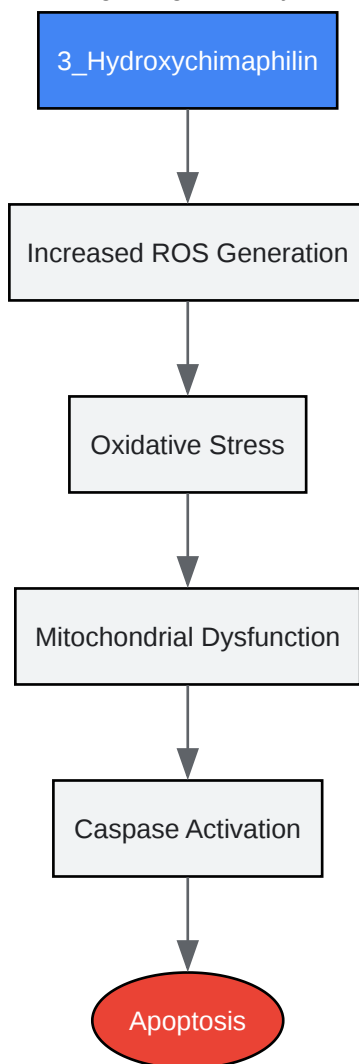
## Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activity of **3-Hydroxychimaphilin** is scarce. However, based on the known activities of structurally similar naphthalene-1,4-dione derivatives, it is plausible that **3-Hydroxychimaphilin** possesses anticancer and anti-inflammatory properties.

## Hypothetical Anticancer Signaling Pathway

Many naphthoquinones exert their anticancer effects through the induction of oxidative stress and apoptosis. A possible signaling pathway is depicted below.

## Hypothetical Anticancer Signaling Pathway of 3-Hydroxychimaphilin

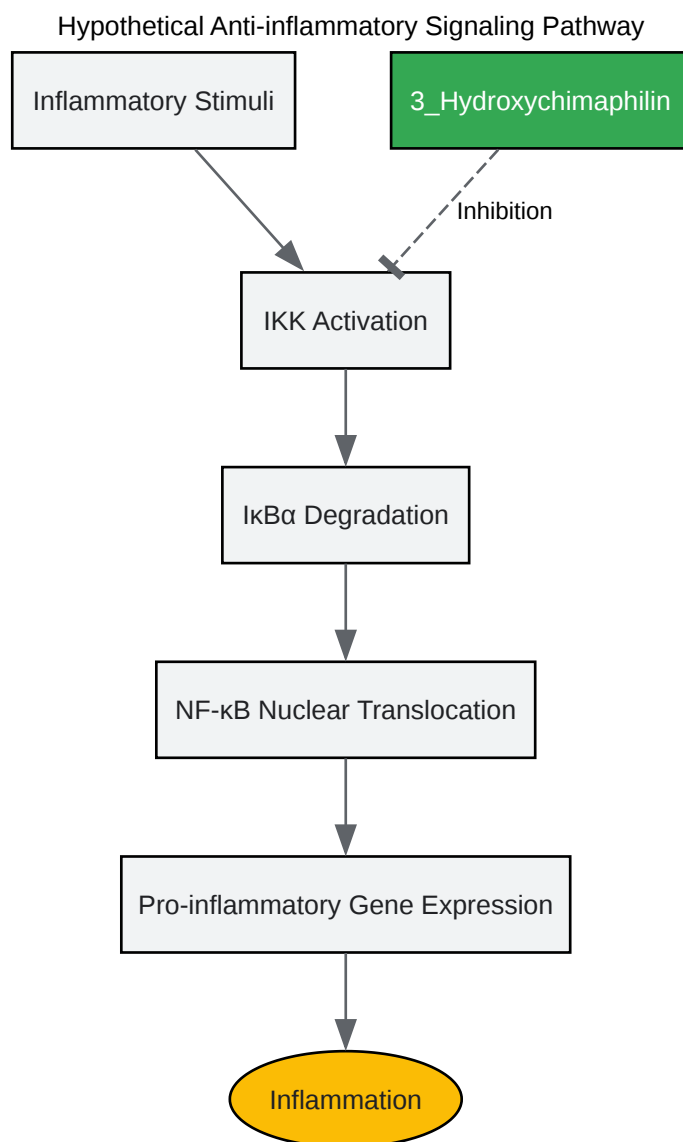


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Caption: Hypothetical anticancer mechanism via ROS-induced apoptosis.

## Hypothetical Anti-inflammatory Signaling Pathway

The anti-inflammatory effects of similar compounds are often mediated through the inhibition of pro-inflammatory signaling pathways such as NF- $\kappa$ B.



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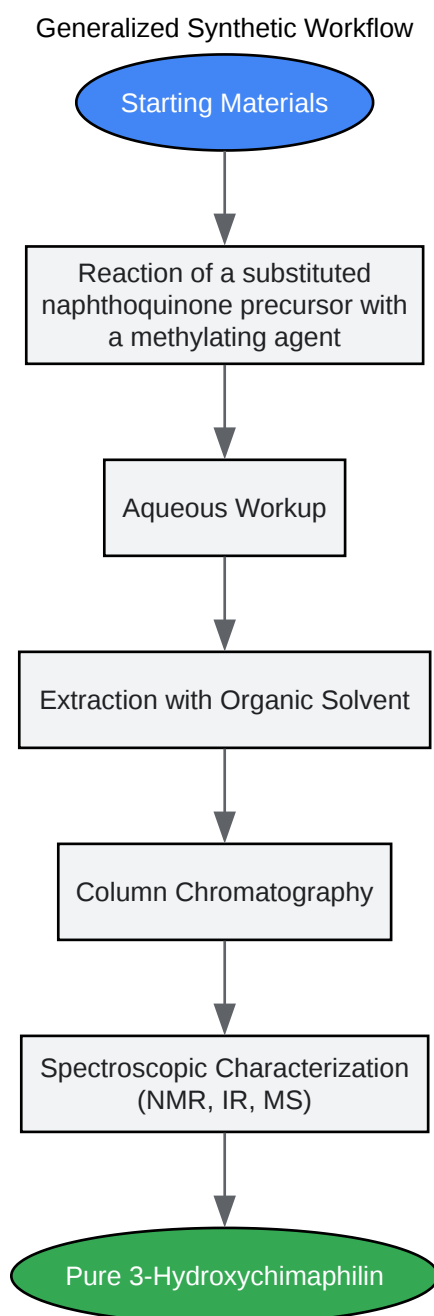
Caption: Hypothetical anti-inflammatory mechanism via NF-κB inhibition.

## Experimental Protocols

Detailed experimental protocols for **3-Hydroxychimaphilin** are not available. The following are generalized procedures based on the synthesis and isolation of similar compounds.

## General Synthetic Protocol for 2-Hydroxy-3,6-dimethylnaphthalene-1,4-dione

This protocol is a generalized procedure and would require optimization for the specific synthesis of **3-Hydroxychimaphilin**.

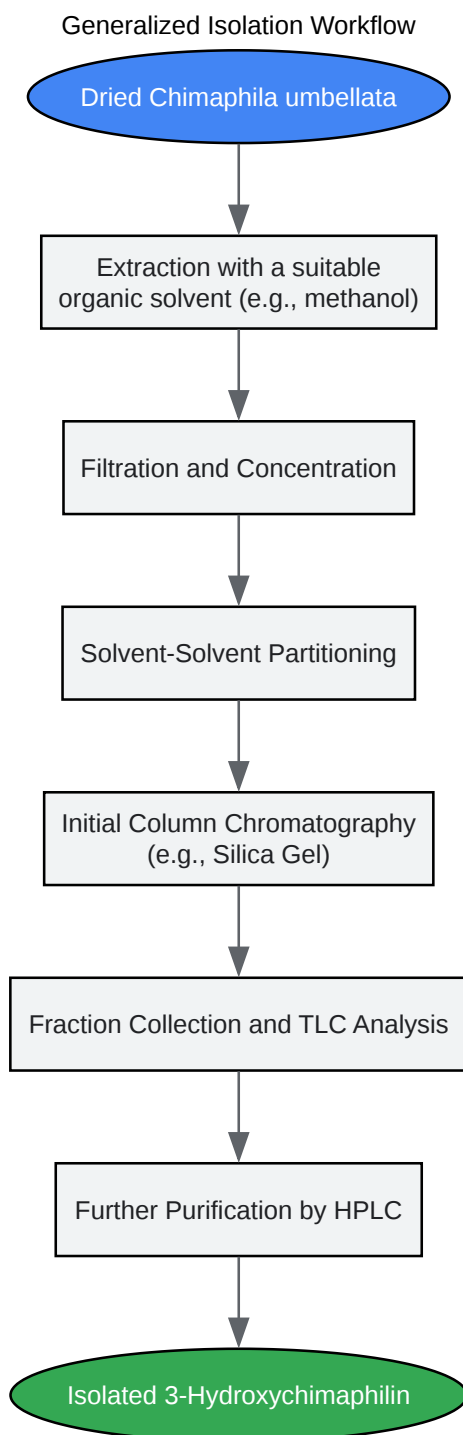


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Caption: Generalized workflow for the synthesis of **3-Hydroxychimaphilin**.

## General Protocol for Isolation from *Chimaphila umbellata*

This is a general procedure for the isolation of natural products from plant material and would need to be adapted for the specific isolation of **3-Hydroxychimaphilin**.



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Caption: Generalized workflow for the isolation of **3-Hydroxychimaphilin**.



## Conclusion and Future Directions

**3-Hydroxychimaphilin** represents a promising yet understudied natural product. The information presented in this guide, based on predictions and data from analogous compounds, provides a foundational framework for future research. Experimental validation of the predicted physical and chemical properties is essential. Furthermore, comprehensive biological evaluation is required to elucidate the specific anticancer and anti-inflammatory mechanisms of **3-Hydroxychimaphilin** and to determine its potential as a therapeutic agent. Future studies should focus on the targeted synthesis or efficient isolation of this compound to enable detailed in vitro and in vivo investigations.

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## References

- 1. 2-hydroxy-1,4-naphthoquinones with 3-alkyldiarylether groups: synthesis and Plasmodium falciparum inhibitory activity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [Isolation of isohomoarbutin from Chimaphila umbellata (L.) Barton] - PubMed [pubmed.ncbi.nlm.nih.gov]
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